

# Commercial Availability and Technical Guide for (Trimethylsilyl)methyl lithium in THF

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## Compound of Interest

Compound Name: *(Trimethylsilyl)methyl lithium*

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**(Trimethylsilyl)methyl lithium**  $[(\text{CH}_3)_3\text{SiCH}_2\text{Li}]$ , a potent organolithium reagent, is a versatile tool in organic synthesis, prized for its utility in olefination reactions and as a precursor for other organometallic compounds. This technical guide provides an in-depth overview of its commercial availability in tetrahydrofuran (THF), along with detailed handling procedures and experimental protocols for its application.

## Commercial Availability

**(Trimethylsilyl)methyl lithium** is commercially available from several major chemical suppliers, typically as a solution in an organic solvent. While solutions in pentane and hexanes are more common, formulations in THF are also available, offering advantages in solubility and reactivity for specific applications. The table below summarizes the offerings from key suppliers.

Supplier	Product Description	Concentration (Molarity)	Packaging
Sigma-Aldrich (MilliporeSigma)	(Trimethylsilyl)methyl lithium solution	1.0 in pentane	Sure/Seal™ bottles (various sizes)
Thermo Scientific Chemicals (formerly Acros Organics)	(Trimethylsilyl)methyl lithium, 0.7M (10 wt%) solution in hexanes	0.7 in hexanes	AcroSeal™ bottles (100 mL, 800 mL)
Convenants PharmaChem LLP	(Trimethylsilyl)methyl lithium solution 1.0M in THF	1.0 in THF	Not specified (currently listed as not available for sale)
American Elements	(Trimethylsilyl)methyl lithium Solution	Custom	Available upon request
Albemarle	Trimethylsilyl-methyl lithium, typ 10 % solution in Hexanes	~0.7 in hexanes	Not specified

Note: The availability of **(Trimethylsilyl)methyl lithium** in THF can be limited. Researchers are advised to contact suppliers directly for the most current information on product availability and to inquire about custom preparations.

## Properties and Safe Handling

**(Trimethylsilyl)methyl lithium** is a pyrophoric material, meaning it can ignite spontaneously on contact with air. It is also highly reactive with water and other protic solvents. Therefore, strict adherence to safe handling procedures under an inert atmosphere (e.g., argon or nitrogen) is mandatory.

### Key Safety Precautions:

- **Inert Atmosphere:** All manipulations must be carried out in a glovebox or using Schlenk line techniques.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **Personal Protective Equipment (PPE):** Wear a flame-retardant lab coat, safety goggles, and appropriate gloves (nitrile gloves are often recommended).[\[2\]](#)[\[3\]](#)

- Dry Glassware and Solvents: Ensure all glassware is oven-dried and solvents are anhydrous.[2]
- Quenching: Unused reagent and reaction residues must be quenched carefully with a less reactive alcohol like isopropanol, followed by methanol and then water, typically at low temperatures.[2]
- Spill Management: In case of a spill, do not use water. Use a dry absorbent material like sand or powdered lime to cover the spill.[3]

Storage: Store **(Trimethylsilyl)methylolithium** solutions at 2-8°C in a flammable-liquids storage cabinet.[2] The Sure/Seal™ and AcroSeal™ packaging systems are designed to maintain an inert atmosphere over the reagent.[1]

## Experimental Protocols

### General Considerations for Reactions

Reactions involving **(Trimethylsilyl)methylolithium** are typically conducted in oven-dried glassware under an inert atmosphere. The reagent is transferred from the supplier's bottle to the reaction flask via a syringe or cannula. The reaction temperature is often crucial and is usually maintained at low temperatures (e.g., -78 °C to 0 °C) to control reactivity and side reactions.

## Peterson Olefination

The Peterson olefination is a key application of **(Trimethylsilyl)methylolithium**, providing a method for the synthesis of alkenes from aldehydes or ketones.[5][6][7] The reaction proceeds through a  $\beta$ -hydroxysilane intermediate, which can then be eliminated under acidic or basic conditions to yield the corresponding alkene. The choice of conditions can influence the stereochemical outcome of the elimination.[5][7]

General Protocol for Peterson Olefination:

- Reaction Setup: An oven-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, a rubber septum, and a nitrogen or argon inlet is used.

- Solvent and Substrate: The aldehyde or ketone substrate is dissolved in anhydrous THF in the reaction flask.
- Cooling: The flask is cooled to the desired temperature (typically -78 °C) using a dry ice/acetone bath.
- Reagent Addition: **(Trimethylsilyl)methylolithium** solution in THF is added dropwise to the stirred solution of the substrate via syringe.
- Reaction Monitoring: The reaction progress is monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Quenching: Once the reaction is complete, it is carefully quenched at low temperature by the slow addition of a saturated aqueous solution of ammonium chloride or water.
- Workup: The mixture is allowed to warm to room temperature, and the aqueous layer is extracted with an organic solvent (e.g., diethyl ether or ethyl acetate). The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and concentrated under reduced pressure.
- Purification: The crude product is purified by column chromatography on silica gel to afford the desired alkene.

## Synthesis of Transition Metal Alkyl Complexes

**(Trimethylsilyl)methylolithium** is also widely used as an alkylating agent in organometallic chemistry to synthesize stable transition metal alkyl complexes.<sup>[8][9]</sup> The bulky trimethylsilylmethyl group often imparts thermal stability to the resulting complexes.

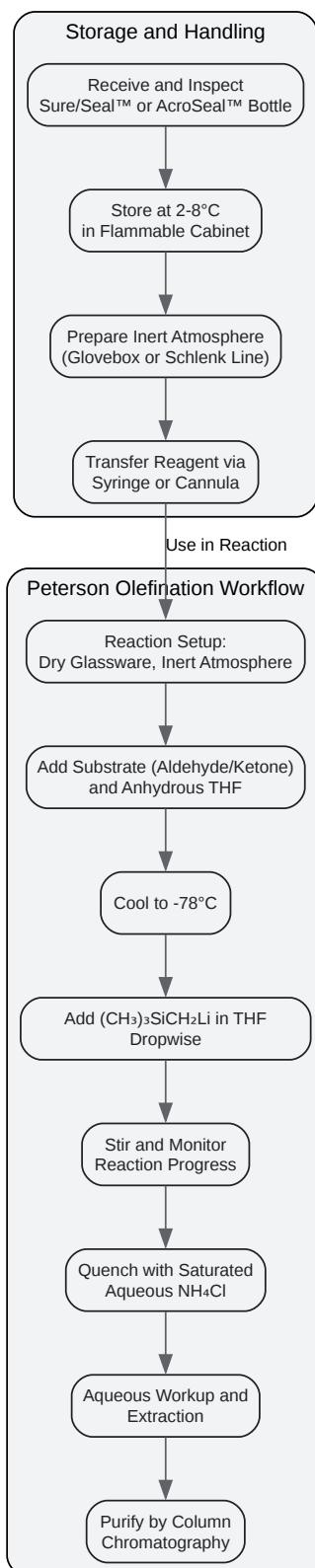
General Protocol for Synthesis of a Transition Metal Alkyl Complex:

- Reaction Setup: A Schlenk flask or a flask inside a glovebox is charged with the transition metal halide precursor and a magnetic stir bar.
- Solvent: Anhydrous THF is added to the flask to dissolve or suspend the metal halide.
- Cooling: The mixture is cooled to an appropriate temperature (e.g., -78 °C or 0 °C).

- Reagent Addition: A stoichiometric amount of **(Trimethylsilyl)methyl lithium** solution in THF is added slowly to the stirred mixture.
- Reaction: The reaction is stirred for a specified period at a controlled temperature.
- Workup: The reaction mixture is typically filtered to remove the lithium halide byproduct. The filtrate is then concentrated under vacuum.
- Purification: The resulting crude metal alkyl complex can be purified by crystallization or chromatography, depending on its stability and solubility.

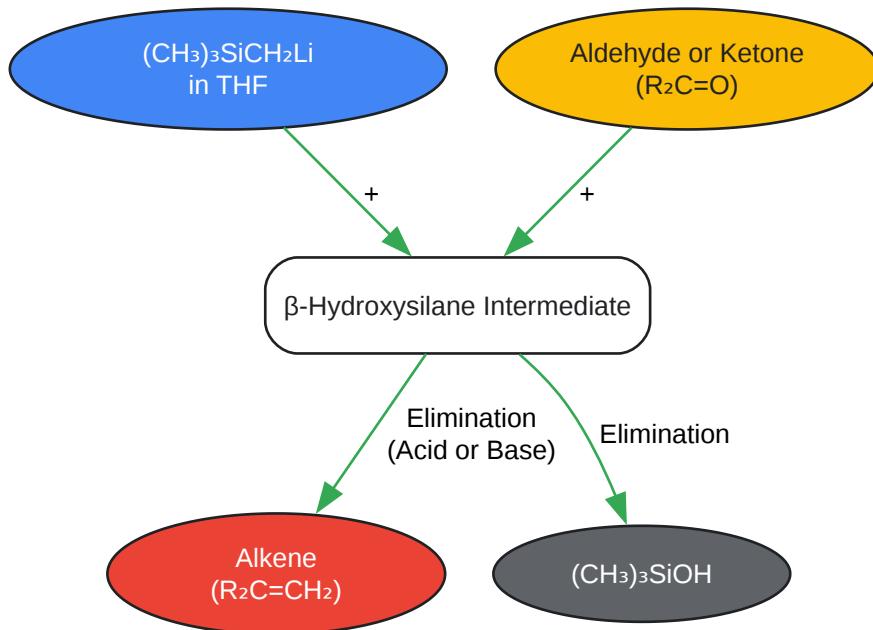
## Visualizations

The following diagrams illustrate key workflows and concepts related to the use of **(Trimethylsilyl)methyl lithium**.



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Caption: General workflow for handling and using **(Trimethylsilyl)methyl**lithium in a Peterson olefination reaction.



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Caption: Simplified signaling pathway of the Peterson olefination reaction.

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